

Sodium Octyl Sulfate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium octyl sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium octyl sulfate** (SOS), an anionic surfactant with significant applications across various scientific and industrial domains, including pharmaceutical sciences. This document outlines its core chemical and physical properties, details on its molecular structure, and methodologies for its synthesis and analysis.

Molecular Structure and Formula

Sodium octyl sulfate, also known as sodium capryl sulfate, is the sodium salt of the octyl ester of sulfuric acid.^[1] It is characterized by an eight-carbon hydrophobic alkyl chain and a hydrophilic sulfate head group, rendering it amphiphilic and enabling its function as a surface-active agent.

- Molecular Formula: $C_8H_{17}NaO_4S$ ^{[2][3]}
- Linear Formula: $CH_3(CH_2)_7OSO_3Na$ ^[4]
- SMILES: CCCCCCCCOS(=O)(=O)[O-].[Na+]^[2]
- InChIKey: WFRKJMRGXGWHBM-UHFFFAOYSA-M^[2]

Physicochemical Properties

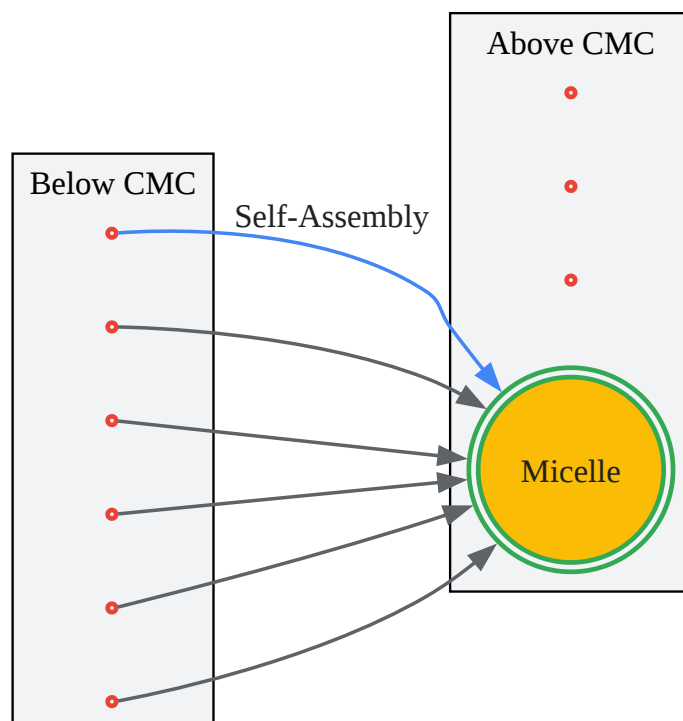
The physicochemical properties of **sodium octyl sulfate** are summarized in the table below, providing key data points for its application in research and formulation.

Property	Value	References
Molecular Weight	232.27 g/mol	[3][4]
Appearance	White to off-white crystalline powder or solid	[1][3][5]
Melting Point	195 °C (decomposes)	[4][6]
Boiling Point	383 °C (decomposes)	[5]
Solubility	Highly soluble in water (20 mg/mL)	[1][4][7]
Critical Micelle Concentration (CMC)	0.13 M in water	[8][9]
CAS Number	142-31-4	[1][4][6]

Critical Micelle Concentration and Micelle Formation

As an amphiphilic molecule, **sodium octyl sulfate** monomers in an aqueous solution will self-assemble into spherical structures called micelles above a certain concentration known as the Critical Micelle Concentration (CMC).[8][10] In a micelle, the hydrophobic octyl tails are sequestered in the core, away from the water, while the hydrophilic sulfate head groups form the outer surface, interacting with the aqueous environment.[4] This phenomenon is crucial for its function as a solubilizing agent for poorly water-soluble compounds in drug delivery and other applications.[3][11]

The formation of micelles is a dynamic equilibrium process. Below the CMC, **sodium octyl sulfate** exists predominantly as individual monomers. As the concentration increases to the CMC, the formation of micelles becomes spontaneous.[4]



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Caption: Micelle formation of **sodium octyl sulfate** above the CMC.

Experimental Protocols

Synthesis of Sodium Octyl Sulfate

A general procedure for the sulfation of 1-octanol followed by neutralization can be employed. A common laboratory-scale synthesis involves the reaction of 1-octanol with a sulfating agent, such as chlorosulfonic acid or a sulfur trioxide-pyridine complex, in an appropriate solvent. The resulting octyl sulfuric acid is then neutralized with a sodium base, such as sodium hydroxide or sodium carbonate, to yield **sodium octyl sulfate**.

Example Protocol Outline:

- Sulfation: 1-octanol is slowly added to a solution of the sulfating agent in a cooled, inert solvent (e.g., diethyl ether or dichloromethane) under an inert atmosphere. The reaction temperature is maintained at a low level (e.g., 0-5 °C) to control the exothermic reaction.

- **Neutralization:** After the reaction is complete, the mixture is slowly added to a cooled aqueous solution of sodium hydroxide or sodium carbonate with vigorous stirring. The pH is carefully adjusted to neutral.
- **Isolation:** The aqueous layer is separated, and the **sodium octyl sulfate** can be isolated by evaporation of the water or by precipitation through the addition of a water-miscible organic solvent like ethanol or acetone. The crude product is then collected by filtration and can be further purified by recrystallization.

For a detailed, specific synthesis protocol, refer to relevant organic chemistry literature and patents.[\[12\]](#)

Determination of Critical Micelle Concentration (CMC)

The CMC of **sodium octyl sulfate** can be determined by various methods that detect the changes in the physical properties of the solution as a function of surfactant concentration. Common techniques include surface tensiometry, conductometry, and fluorescence spectroscopy.

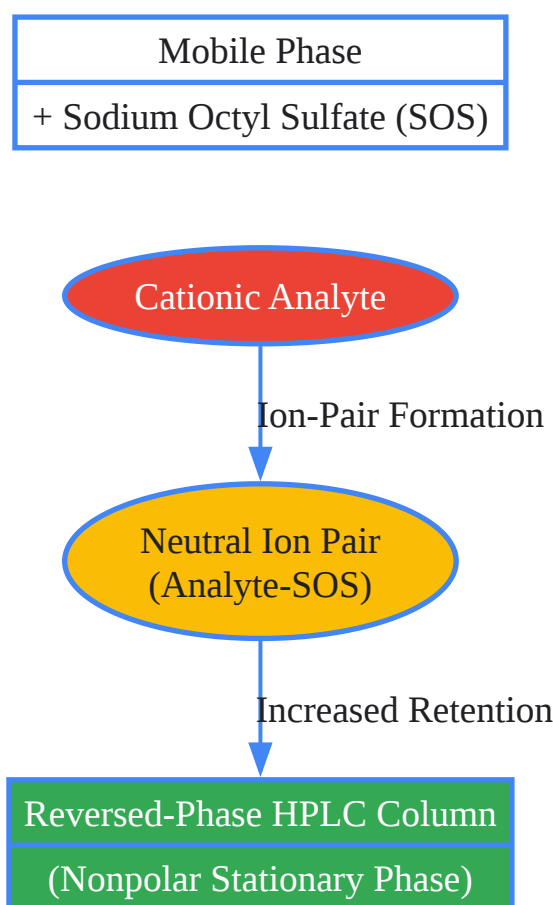
Conductivity Method Protocol:

- Prepare a stock solution of **sodium octyl sulfate** of a known concentration significantly above its CMC (e.g., 0.5 M).
- Prepare a series of dilutions from the stock solution to cover a range of concentrations both below and above the expected CMC (0.13 M).
- Measure the conductivity of each solution at a constant temperature.
- Plot the conductivity versus the concentration of **sodium octyl sulfate**.
- Identify the CMC as the point of inflection in the plot, where the slope of the line changes. Below the CMC, conductivity increases linearly with concentration. Above the CMC, the rate of increase in conductivity with concentration is lower because the newly added surfactant molecules form micelles, which have a lower mobility than individual ions.

Applications in Research and Drug Development

Ion-Pairing Agent in High-Performance Liquid Chromatography (HPLC)

Sodium octyl sulfate is widely used as an ion-pairing reagent in reversed-phase HPLC for the separation of ionic and highly polar compounds.[13] The underlying principle is the formation of a neutral ion pair between the anionic sulfate head of the SOS and a cationic analyte. This increases the hydrophobicity of the analyte, leading to greater retention on a nonpolar stationary phase.



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Caption: Role of **Sodium Octyl Sulfate** as an ion-pairing agent in HPLC.

Drug Formulation and Delivery

The surfactant properties of **sodium octyl sulfate** make it a valuable excipient in pharmaceutical formulations.[3][11] Its primary roles include:

- Solubilizing Agent: Enhancing the solubility of poorly water-soluble active pharmaceutical ingredients (APIs) by encapsulating them within micelles.[3] This can improve the bioavailability of orally administered drugs.
- Emulsifier and Stabilizer: Used in the formulation of emulsions and suspensions to ensure stability and uniform distribution of the API.[11]
- Wetting Agent: Improving the wetting of solid dosage forms, which can aid in their dissolution.

The use of high-purity **sodium octyl sulfate** is crucial in these applications to meet regulatory standards and ensure patient safety.

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- To cite this document: BenchChem. [Sodium Octyl Sulfate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092688#sodium-octyl-sulfate-molecular-structure-and-formula]

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